

Application Notes and Protocols: Measuring TNFα Inhibition by AQX-016A using ELISA

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Introduction

Tumor Necrosis Factor-alpha (TNFα) is a pleiotropic pro-inflammatory cytokine central to the pathogenesis of numerous inflammatory diseases. Its role in orchestrating the inflammatory cascade makes it a key target for therapeutic intervention. **AQX-016A** is a potent and orally active small-molecule agonist of the SH2-containing inositol-5'-phosphatase 1 (SHIP1).[1] Activation of SHIP1 negatively regulates the phosphoinositide 3-kinase (PI3K) pathway, a critical signaling cascade in immune cells, thereby inhibiting the production of pro-inflammatory cytokines, including TNFα.[1][2]

These application notes provide a detailed protocol for an in vitro cell-based Enzyme-Linked Immunosorbent Assay (ELISA) to quantify the inhibitory effect of **AQX-016A** on TNF α production in macrophages.

Signaling Pathways TNFα Signaling Pathway

TNF α exerts its biological effects by binding to its receptors, TNFR1 and TNFR2, initiating a signaling cascade that can lead to inflammation, cell survival, or apoptosis.[3][4] Upon ligand binding, TNFR1 recruits adaptor proteins such as TRADD, which serves as a platform for the assembly of a larger signaling complex. This complex can activate downstream pathways,

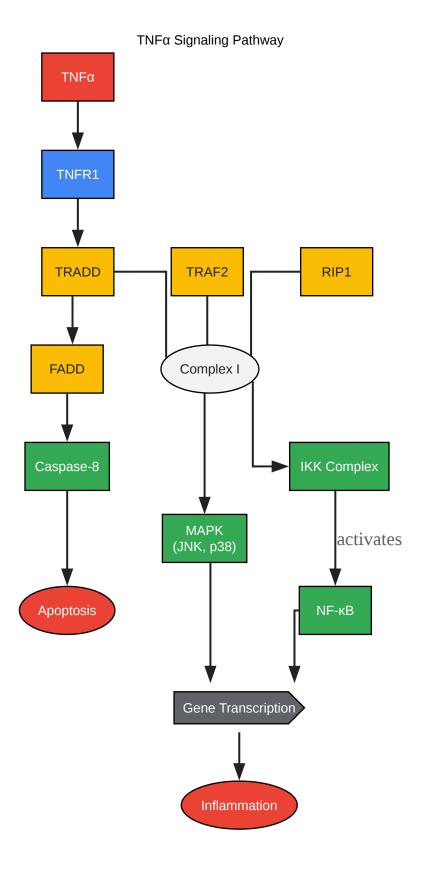




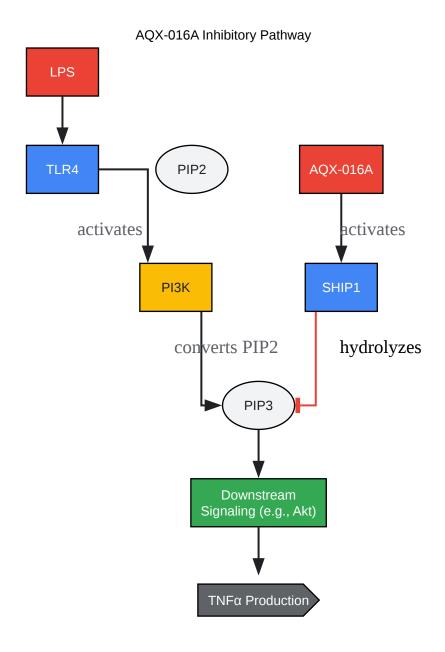


including the NF-κB and MAPK pathways, leading to the transcription of genes encoding inflammatory mediators.

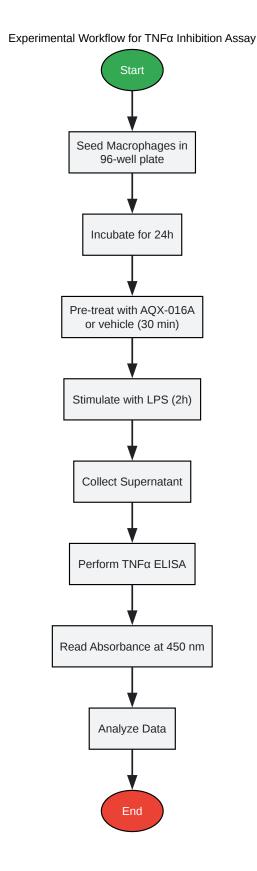












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